

(Z)-8-Dodecenyl acetate CAS registry number

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Compound of Interest

Compound Name: (Z)-8-Dodecenyl acetate

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An In-Depth Technical Guide to (Z)-8-Dodecenyl Acetate

CAS Registry Number: 28079-04-1

This technical guide provides a comprehensive overview of **(Z)-8-dodecenyl acetate**, a significant semiochemical used in agricultural pest management. The document is intended for researchers, scientists, and professionals involved in drug development and chemical ecology. It covers the compound's physicochemical properties, biological activity, synthesis, and analytical protocols, with a focus on its role as an insect sex pheromone.

Physicochemical Properties

(Z)-8-Dodecenyl acetate is a long-chain acetate ester.^[1] Its chemical and physical properties are summarized below.

Property	Value	Reference(s)
Molecular Formula	C ₁₄ H ₂₆ O ₂	[2]
Molecular Weight	226.35 g/mol	[3]
CAS Registry Number	28079-04-1	[2][4]
IUPAC Name	[(Z)-dodec-8-enyl] acetate	[1][3]
Synonyms	(Z)-8-Dodecen-1-ol acetate, Z-8-Dodecen-1-yl acetate, (8Z)-8-Dodecenyl acetate, Orfralure, Z8-12Ac	[2][5][6]
Appearance	Colorless to light yellow liquid	[1][7]
Boiling Point	102-103 °C at 2 Torr; 300.13 °C at 760 mm Hg (estimated)	[5][8]
Density	0.881 g/cm ³ to 0.9±0.1 g/cm ³	[1][8]
Solubility	Slightly soluble in DMSO and water	[8]
logP (Octanol/Water)	4.8	[3]

Biological Activity and Application

(Z)-8-Dodecenyl acetate is a key component of the sex pheromone for numerous Lepidopteran pests, including the Oriental fruit moth (*Grapholitha molesta*), plum fruit moth (*Cydia funebrana*), macadamia nut borer (*Cryptophlebia ombrodelta*), and koa seedworm (*Cryptophlebia illepidia*).^{[4][9]} It is primarily used in integrated pest management (IPM) strategies for monitoring pest populations and for mating disruption.^{[1][10]}

The biological activity is highly dependent on the isomeric purity and the ratio of **(Z)-8-dodecenyl acetate** to its (E) isomer and other compounds like (Z)-8-dodecen-1-ol.^{[11][12]}

Quantitative Data on Biological Activity

The behavioral response of male *Grapholitha molesta* to various blends of pheromone components has been quantified in field and laboratory studies.

Table 1: Field Trapping of Male *Grapholitha molesta* in Response to Various Ratios of **(Z)-8-Dodecenyl Acetate** and (E)-8-Dodecenyl Acetate[11]

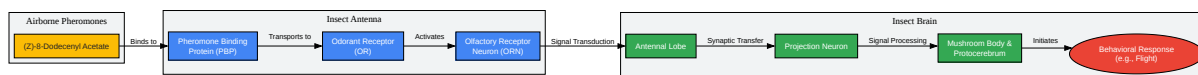
(Z)-8-Dodecenyl Acetate (%)	(E)-8-Dodecenyl Acetate (%)	Mean Trap Catch (± SE)
100	0	Low
94.6	5.4	High
89.6	10.4	Moderate to High
69.6	30.4	Low
0	100	Very Low / No significant attraction

Table 2: Wind Tunnel Bioassay of Male *Grapholitha molesta* Behavioral Responses to Pheromone Components[11]

Pheromone Blend	% Males Taking Flight	% Males Flying Upwind	% Males Reaching Source
(Z)-8-dodecenyl acetate (Z8-12:Ac)	High	High	Moderate
(Z)8/(E)8-12:Ac (94:6)	High	High	High
Z8-12:Ac + (Z)8-12:OH	High	High	High

Olfactory Signaling Pathway

The perception of **(Z)-8-dodecenyl acetate** by male moths involves a complex signaling cascade, from the initial binding of the pheromone molecule to receptors on the antenna to the final behavioral output.[11]



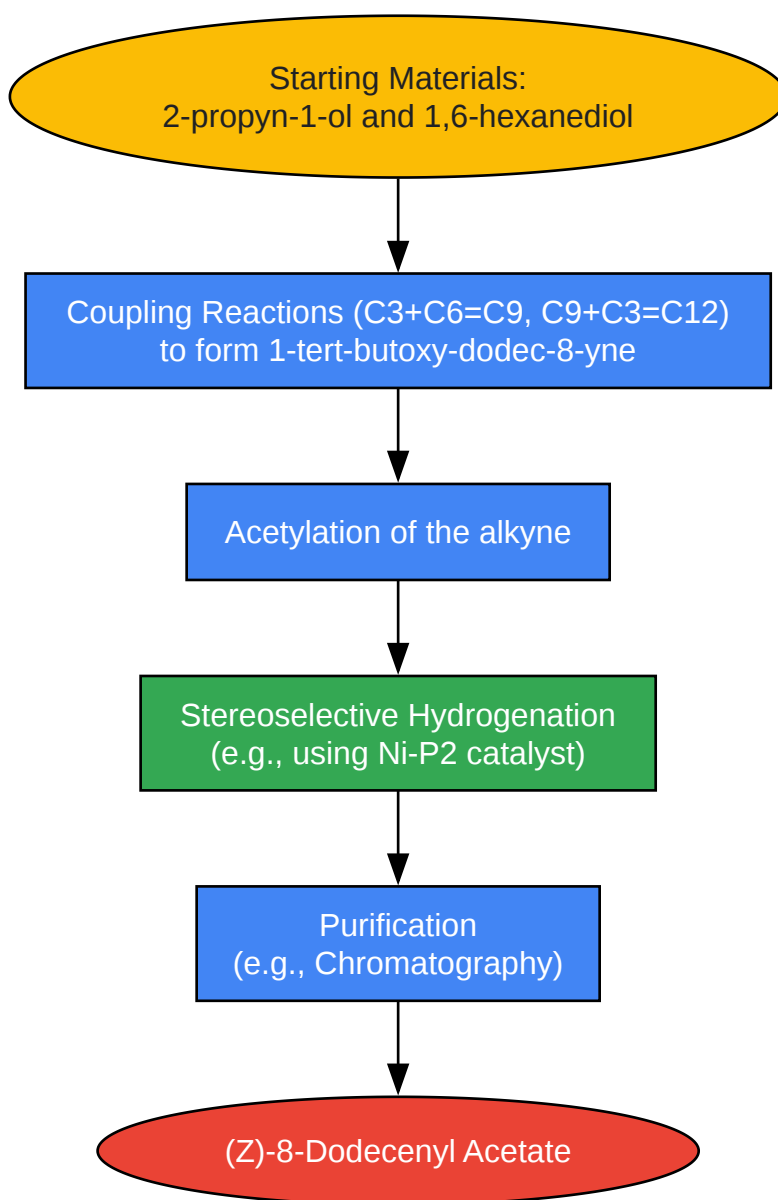
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Caption: Conceptual model of the insect olfactory signaling pathway.[12]

Experimental Protocols

Synthesis of (Z)-8-Dodecenyl Acetate

A common synthetic route involves the stereoselective reduction of an alkyne precursor.[13]



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Caption: Generalized workflow for the synthesis of **(Z)-8-dodecenyl acetate**.^[13]

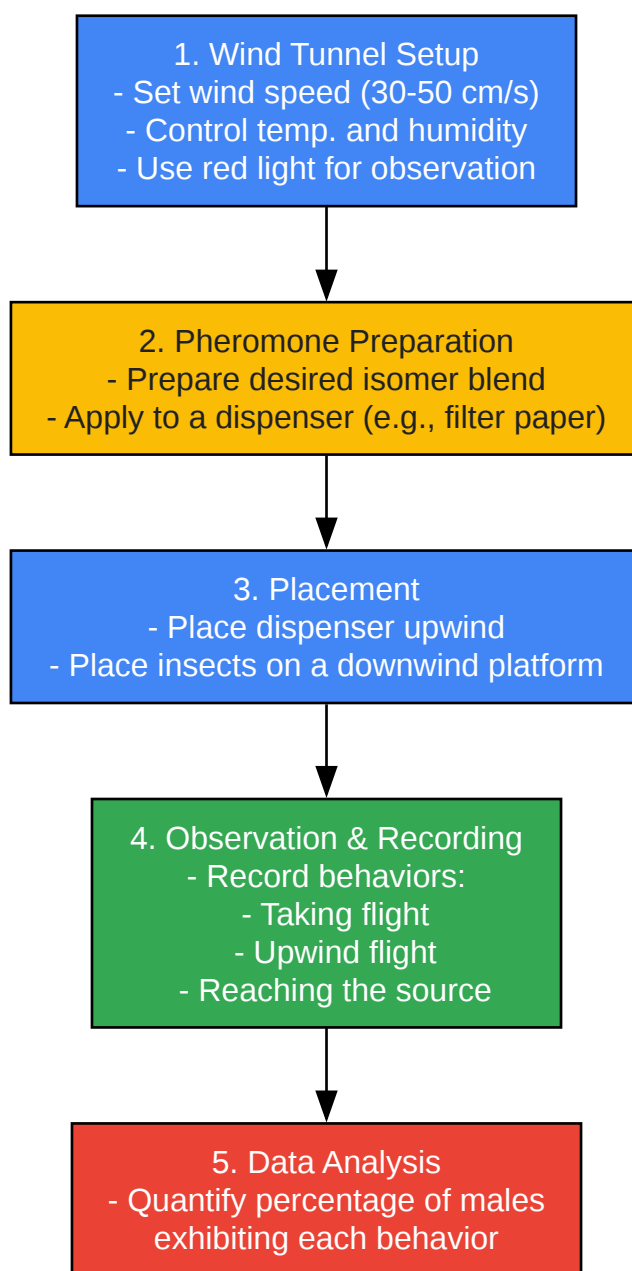
Detailed Methodology (Example based on literature):^[13]

- Preparation of 8-dodecyn-1-yl acetate: 1-tert-butoxy-dodec-8-yne is refluxed with acetic acid for 4-5 hours. The reaction mixture is then poured over crushed ice and extracted with petroleum ether. The organic layer is washed with brine and aqueous sodium bicarbonate until a neutral pH is achieved. After drying and evaporation of the solvent, 8-dodecyn-1-yl acetate is obtained.

- Stereoselective Reduction: The 8-dodecyn-1-yl acetate is hydrogenated in the presence of a Ni-P2 catalyst prepared in situ. This reduction stereoselectively yields (Z)-8-dodecen-1-yl acetate.
- Purification: The final product is purified by chromatography to achieve the desired isomeric purity (e.g., 85%).[\[13\]](#)

Wind Tunnel Bioassay

This protocol is used to observe and quantify the behavioral responses of insects to pheromone stimuli in a controlled environment.[\[11\]](#)



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Caption: Experimental workflow for a wind tunnel bioassay.[11]

Materials:

- Wind tunnel
- Pheromone dispenser (e.g., filter paper, rubber septum)

- Video recording equipment
- Insect release platform

Protocol:

- Wind Tunnel Setup: The wind speed is set to a level appropriate for the insect species (e.g., 30-50 cm/s). Temperature and humidity are maintained at constant levels. For nocturnal insects, red light is used to facilitate observation without affecting their behavior.[\[11\]](#)
- Pheromone Application: The pheromone blend to be tested is applied to the dispenser.
- Insect Acclimation and Release: Insects are acclimated to the test conditions before being placed on the release platform at the downwind end of the tunnel.
- Data Collection: The insects' behaviors are observed and recorded. Key behaviors to quantify include the percentage of males taking flight, flying upwind, and reaching the pheromone source.[\[11\]](#)
- Data Analysis: The percentages of insects exhibiting each behavior are calculated for different pheromone blends and concentrations.[\[11\]](#)

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is used for the identification and quantification of volatile compounds like **(Z)-8-dodecenyl acetate** in a sample.[\[14\]](#)

Table 3: Example GC-MS Parameters for Pheromone Analysis

Parameter	Setting	Reference(s)
Gas Chromatograph	Agilent 6890N or similar	[14]
Column	HP-5MS (30 m × 0.25 mm i.d., 0.25 µm film thickness) or similar	[14]
Carrier Gas	Helium (average velocity: 33 cm/sec)	[14]
Injector	Splitless mode at 250 °C	[14]
Oven Program	Start at 80 °C for 1 min, ramp to 190 °C at 10 °C/min, hold for 10 min, ramp to 230 °C at 4 °C/min, hold for 10 min.	[14]
Mass Spectrometer	Agilent 5975 or similar	[14]
Ionization Mode	Electron Ionization (EI)	[2]
Detection Mode	Selected Ion Monitoring (SIM) for deuterium-labeled standards or full scan (m/z 30–400) for identification.	[14]

Toxicological Data

The following data pertains to a commercial blend that includes (Z)-8-dodecen-1-ol.

Table 4: Mammalian Toxicology[4]

Test Type	Result	Species
Acute Oral LD50	>5050 mg/kg	Rat
Acute Dermal LD50	>5050 mg/kg	Rabbit

Environmental Fate: The pheromone is volatile and diffuses from dispensers, distributing throughout the target area (e.g., an orchard).[4] It is considered harmful to aquatic organisms

and may cause long-term adverse effects in the aquatic environment.[4]

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